

# Technical Deep Dive: 3-Hydroxyimino Ropinirole (EP Impurity H)

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## Compound of Interest

Compound Name: 3-Hydroxyimino Ropinirole

Cat. No.: B1153371

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Stability, Degradation Kinetics, and Analytical Characterization

## Executive Summary

In the development of Ropinirole Hydrochloride formulations, the control of **3-Hydroxyimino Ropinirole** (identified as EP Impurity H and USP Related Compound in various monographs) represents a critical quality attribute (CQA). Unlike oxidative degradants that form linearly with stress, this compound often behaves as a "process-signature" impurity or a specific reaction product between the oxidative degradant (3-oxo ropinirole) and nitrogenous nucleophiles.

This guide analyzes the structural liability of the indolone C3 position, delineates the formation pathways of the 3-hydroxyimino derivative, and provides a validated framework for its detection and control.

## Structural Chemistry & Reactivity

Ropinirole possesses a 1,3-dihydro-2H-indol-2-one (indolone) core.<sup>[1]</sup> The stability of this molecule is dictated by the electron density at the C3 position (benzylic-like methylene).

- **The Vulnerability:** The C3 methylene group is activated by the adjacent carbonyl (C2) and the aromatic ring, making it susceptible to oxidation.
- **The Impurity:** **3-Hydroxyimino Ropinirole** (Chemical Name: (Z)-4-(2-(Dipropylamino)ethyl)-3-(hydroxyimino)indolin-2-one) is the oxime derivative of the oxidized indolone.
- **Genotoxic Potential:** As an oxime structure, it falls under the structural alert categories for mutagenicity (cohort of concern for hydroxylamines/oximes). Consequently, it often requires control at limits lower than standard ICH Q3B thresholds (e.g., TTC levels), unless Ames negative data is provided.

## Formation and Degradation Pathways

The presence of **3-Hydroxyimino Ropinirole** typically stems from two distinct origins: Synthetic Carryover or Excipient-Induced Degradation.

### A. Synthetic Carryover (Process Related)

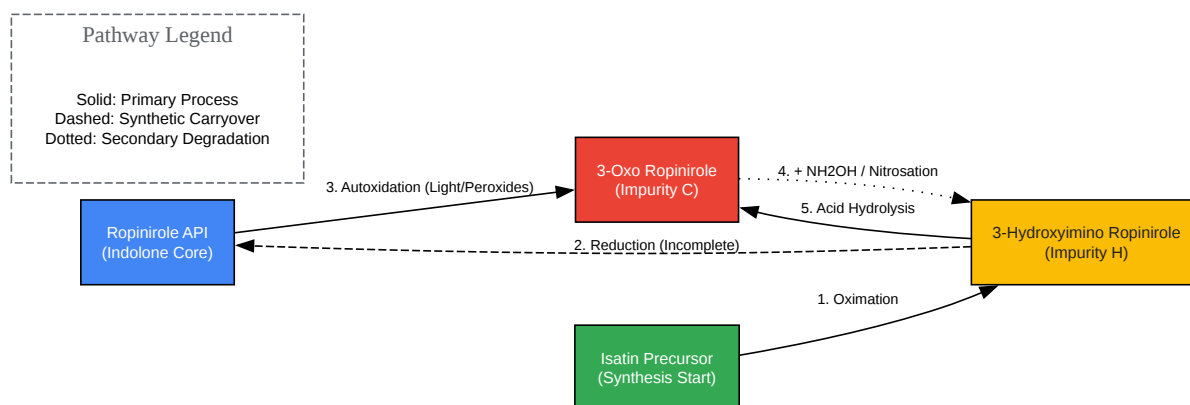
Many industrial syntheses of Ropinirole utilize Isatin (indoline-2,3-dione) derivatives as starting materials.

- **Precursor:** The 3-carbonyl of the isatin derivative is often converted to an oxime (3-hydroxyimino) to facilitate reduction to the methylene group (Ropinirole).
- **Incomplete Reduction:** If the reduction step (e.g., catalytic hydrogenation or Wolff-Kishner modification) is incomplete, the 3-hydroxyimino intermediate persists in the API.

### B. Degradation Pathway (Secondary Reaction)

In finished dosage forms, Ropinirole first degrades to 3-Oxo Ropinirole (Impurity C) via autoxidation. The 3-Hydroxyimino impurity forms if this ketone reacts with hydroxylamine traces or via nitrosation mechanisms involving nitrite impurities in excipients (e.g., microcrystalline cellulose, lactose) under acidic conditions.

Visualizing the Pathway:



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Figure 1: Interplay between Ropinirole, its oxidative degradant (3-Oxo), and the 3-Hydroxyimino impurity.[2][3]

## Stability Profile & Kinetics

Understanding the stability of the 3-Hydroxyimino moiety is essential for selecting the correct analytical diluent and storage conditions.

| Stress Condition                           | Reactivity of 3-Hydroxyimino Ropinirole | Mechanism                                                                                                |
|--------------------------------------------|-----------------------------------------|----------------------------------------------------------------------------------------------------------|
| Acidic (pH < 3)                            | Unstable                                | Hydrolysis of the oxime ( ) back to the ketone ( ), yielding 3-Oxo Ropinirole.                           |
| Neutral (pH 6-8)                           | Stable                                  | The oxime functionality is generally robust at physiological pH.                                         |
| Oxidative (H <sub>2</sub> O <sub>2</sub> ) | Variable                                | Can undergo further oxidation to nitro-derivatives or ring opening.                                      |
| Photolytic                                 | Sensitive                               | The double bond allows for E/Z isomerization. Analytical methods must resolve or integrate both isomers. |

**Key Insight:** If your stability data shows a decrease in Impurity H concomitant with an increase in Impurity C (3-Oxo), check the pH of your formulation microenvironment. Acidic excipients may be driving this conversion.

## Analytical Strategy: Detection & Quantification

Separating the 3-Hydroxyimino impurity from the 3-Oxo degradant and the parent peak requires a specific selectivity profile, as they share the indolone core.

## Recommended HPLC Conditions (Stability Indicating)

- Column: C18 with polar embedding (e.g., Waters XBridge Shield RP18 or Phenomenex Synergi Fusion). The polar group helps retain the oxime and separate it from the ketone.
- Mobile Phase:

- A: 20mM Ammonium Acetate (pH 6.5). Note: Avoid acidic phosphate buffers if you want to prevent on-column hydrolysis.
- B: Acetonitrile.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Gradient: Shallow gradient (5% B to 40% B over 20 mins) to resolve the polar impurities.
- Detection:
  - UV: 250 nm (Indolone absorption maximum).
  - MS: ESI Positive Mode.

## Mass Spectrometry Identification

- Ropinirole:  $[M+H]^+ = 261.2$
- 3-Oxo Ropinirole:  $[M+H]^+ = 275.2$  (+14 Da vs Parent)
- **3-Hydroxyimino Ropinirole**:  $[M+H]^+ = 290.2$  (+29 Da vs Parent; +15 Da vs 3-Oxo)
- Fragmentation Signature: The 3-Hydroxyimino ion typically shows a characteristic loss of 17 Da (OH) or 33 Da (NH<sub>2</sub>OH) depending on collision energy, distinguishing it from nitro-impurities.

## Experimental Protocol: Synthesis of Reference Standard

To validate your method, you often need to generate this impurity in situ if a commercial standard is unavailable or to confirm peak identity.

Objective: Synthesize **3-Hydroxyimino Ropinirole** from 3-Oxo Ropinirole (Impurity C).

Reagents:

- 3-Oxo Ropinirole (approx. 50 mg)
- Hydroxylamine Hydrochloride (NH<sub>2</sub>OH·HCl)
- Sodium Acetate (anhydrous)

- Ethanol (95%)

#### Step-by-Step Methodology:

- Dissolution: Dissolve 50 mg of 3-Oxo Ropinirole in 5 mL of Ethanol.
- Buffer Prep: In a separate vial, dissolve 100 mg Sodium Acetate and 70 mg Hydroxylamine HCl in 2 mL water. (The acetate buffers the HCl released, preventing hydrolysis).
- Reaction: Add the aqueous hydroxylamine solution to the ethanol solution.
- Reflux: Heat the mixture at 60°C for 2 hours. Monitor by HPLC.
- Workup: Evaporate ethanol. Add 5 mL water. The oxime (**3-Hydroxyimino Ropinirole**) typically precipitates as an off-white solid due to lower solubility than the amine salt.
- Validation: Inject the isolated solid.
  - Success Criteria: Appearance of a peak at  $[M+H]^+$  290.2.
  - Failure Mode: If the peak remains at 275.2, the pH was likely too acidic. Add more Sodium Acetate.

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